

Essential Safety and Operational Guidance for Handling AMPSO Sodium Salt

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Compound of Interest

Compound Name: *AMPSO sodium salt*

Cat. No.: *B566536*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential information for the safe handling and disposal of **AMPSO sodium salt**, a common buffering agent in laboratory settings.

Personal Protective Equipment (PPE)

While **AMPSO sodium salt** is not classified as a hazardous substance, adherence to good industrial hygiene and safety practices is crucial. The following personal protective equipment is recommended to minimize any potential exposure.

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Use safety goggles with side protection.
Hand Protection	Gloves	Wear suitable chemical-resistant gloves tested according to EN 374.
Skin and Body Protection	Lab Coat	Wear a standard lab coat.
Respiratory Protection	Particulate Respirator	Necessary only in case of dust formation. A P1 filter (filters at least 80% of airborne particles) is recommended. [1]

Physical and Chemical Properties

Understanding the properties of **AMPSO sodium salt** is fundamental to its safe handling.

Property	Value
Molecular Formula	C ₇ H ₁₆ NO ₅ SNa[2][3]
Molecular Weight	249.3 g/mol [3]
Appearance	White crystalline powder
Solubility in Water	0.33 g/mL
pKa (25 °C)	9.0 (Free acid)
Useful pH Range	8.3 - 9.7

Handling and Storage Procedures

Handling:

- **Avoid Dust Formation:** Handle in a well-ventilated area to prevent the accumulation of dust.
- **Personal Hygiene:** Wash hands thoroughly after handling. Avoid contact with skin, eyes, and clothing.[4] Do not eat, drink, or smoke in the work area.
- **Spill Management:** In case of a spill, sweep up the solid material and place it in a suitable container for disposal.[5]

Storage:

- **Conditions:** Store in a dry place in a tightly closed container.
- **Incompatible Materials:** Keep away from strong oxidizing agents.[6]

Disposal Plan

Dispose of **AMPSO sodium salt** and its containers in accordance with local, regional, and national regulations.

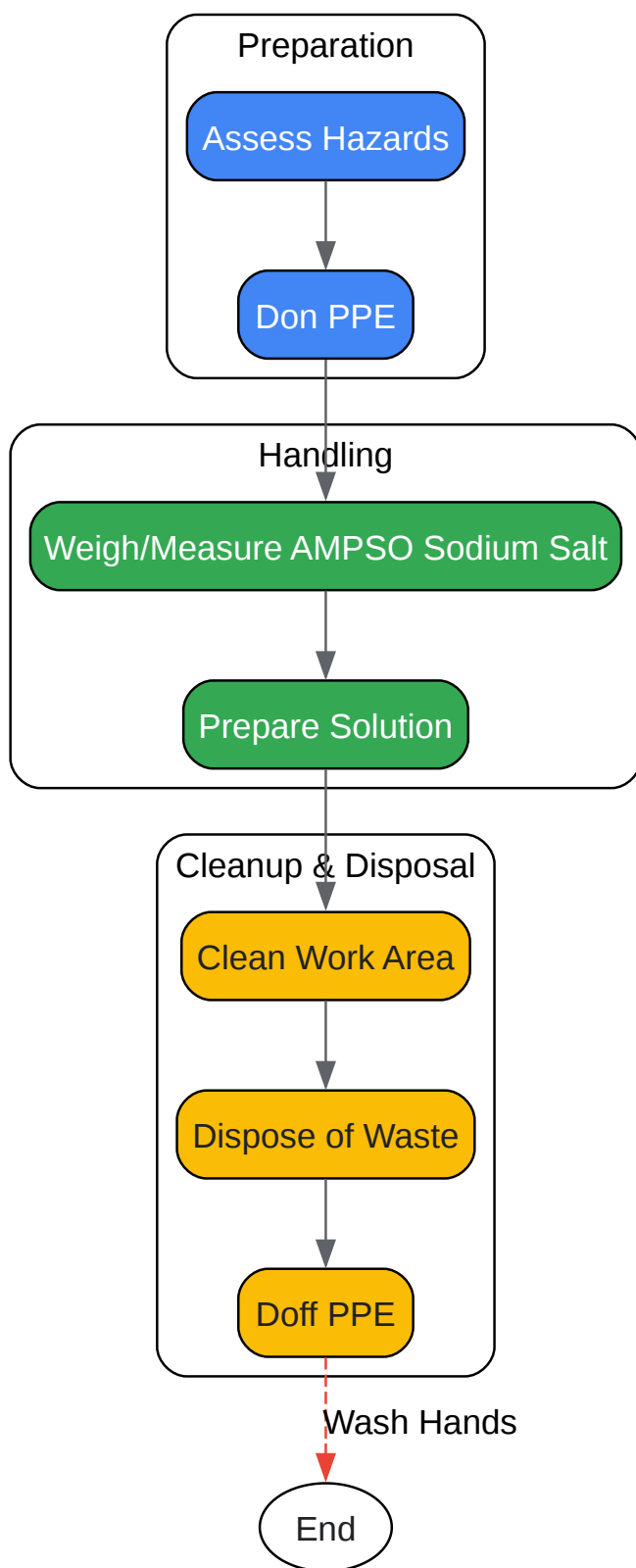
- Waste Chemical: Consult with a licensed professional waste disposal service. Do not empty into drains.[\[1\]](#)
- Contaminated Packaging: Handle contaminated packaging in the same way as the substance itself.

Emergency First Aid Measures

- After Eye Contact: Rinse cautiously with water for several minutes.[\[1\]](#)[\[6\]](#)
- After Skin Contact: Rinse skin with water or shower.[\[1\]](#)[\[6\]](#)
- If Inhaled: Provide fresh air.[\[1\]](#)[\[6\]](#)
- If Swallowed: Rinse mouth. Call a doctor if you feel unwell.[\[1\]](#)[\[6\]](#)

Operational Workflow

The following diagram outlines the standard operational workflow for handling **AMPSO sodium salt** in a laboratory setting.



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Caption: Workflow for Safe Handling of **AMPSO Sodium Salt**.

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